

# A Researcher's Guide to Commercial Sourcing of 5-Methyl-3-heptanone Oxime

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## Compound of Interest

Compound Name: 5-Methyl-3-heptanone oxime

Cat. No.: B11959529

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This technical guide provides an in-depth analysis of the commercial landscape for **5-Methyl-3-heptanone oxime** (CAS No. 22457-23-4), a key chemical intermediate. Designed for researchers, scientists, and professionals in drug development and fine chemical synthesis, this document offers a comprehensive overview of reputable suppliers, product specifications, and critical considerations for procurement.

## Introduction: Understanding 5-Methyl-3-heptanone Oxime

**5-Methyl-3-heptanone oxime** is an organic compound with the molecular formula C<sub>8</sub>H<sub>17</sub>NO. [1][2] It is structurally an oxime derived from 5-methyl-3-heptanone. While it has established applications, particularly in the fragrance industry under the trade name Stemone®, its utility as a precursor and building block in complex organic synthesis makes supplier validation critical for research and development purposes.[3] The compound's isomeric complexity—it possesses an asymmetric carbon and a carbon-nitrogen double bond, leading to four possible stereoisomers—means that the material supplied is typically a mixture.[3] For scientific applications, understanding the purity and isomeric ratio of the procured material is paramount.

This guide aims to streamline the sourcing process by providing a curated list of established commercial suppliers, along with the technical data necessary to make informed procurement decisions.

## Core Supplier Analysis and Data

The procurement of specialized chemical reagents for research and development necessitates a stringent evaluation of suppliers. Key factors include the availability of research-grade quantities, comprehensive analytical documentation, and a reliable supply chain. The following table summarizes the offerings from prominent international suppliers.

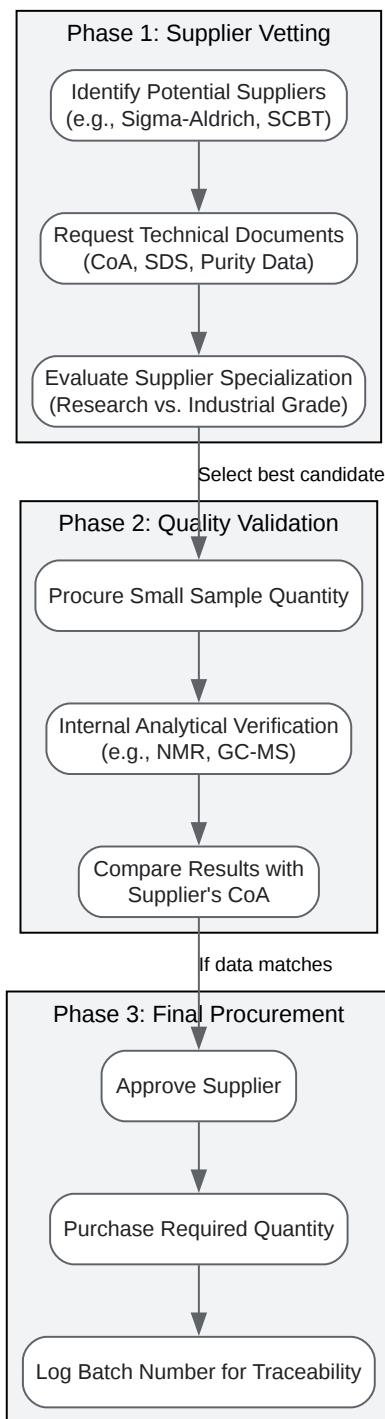
Supplier	Product Name(s)	CAS Number	Molecular Formula	Available Quantities	Noteworthy Details
Sigma-Aldrich (Merck)	5-METHYL-3-HEPTANONE OXIME AldrichCPR	22457-23-4	C8H17NO	e.g., 250MG	A leading supplier for research chemicals, offering high-purity grades suitable for laboratory use. <a href="#">[4]</a> Provides extensive technical support and documentation.
Santa Cruz Biotechnology	Stemone	22457-23-4	C8H17NO	Inquire	Specializes in reagents for biomedical research; lists the compound for "Research Use Only". <a href="#">[2]</a>
Alfa Chemistry	5-Methyl-3-heptanone oxime	22457-23-4	C8H17NO	Inquire	Categorizes the product under non-ionic surfactants and notes its use as a perfume.
Vigor International	Methyl-5-3-Heptanone	22457-23-4	C8H17NO	Inquire	A supplier focused on

	Oxime (Stemone)				fragrance and flavor ingredients. <a href="#">[5]</a>
King-Pharm	5-METHYL-3-HEPTANONE OXIME	22457-23-4	C8H17NO	Inquire	Positions itself as a manufacturer with stock ready to ship for bulk production or scientific research. <a href="#">[6]</a>
ChemicalBull Pvt. Ltd.	5-methyl-3-heptanone Oxime	22457-23-4	C8H17NO	Inquire	An Indian manufacturer highlighting applications in organic synthesis and the pharmaceutical industry. <a href="#">[7]</a>
Givaudan	Stemone®	22457-23-4	C8H17NO	Bulk	A primary manufacturer of the trade name product Stemone®, used extensively in perfumery for its green, leafy scent profile. <a href="#">[3]</a>

## Procurement Workflow for Research Applications

For scientists and drug development professionals, the process of acquiring a chemical like **5-Methyl-3-heptanone oxime** involves more than a simple purchase. It is a critical step that can impact experimental outcomes. The following workflow outlines a self-validating system for procurement.

## Procurement Workflow for 5-Methyl-3-heptanone Oxime

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Caption: A three-phase workflow for sourcing and validating chemical reagents.

## Methodologies for Quality Verification

It is imperative for research applications that the identity and purity of the starting materials are rigorously confirmed. The following protocols are standard methodologies for the verification of **5-Methyl-3-heptanone oxime**.

### Experimental Protocol 1: Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a 1 mg/mL solution of **5-Methyl-3-heptanone oxime** in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
- Instrument Setup:
  - GC Column: Use a non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25  $\mu$ m).
  - Inlet Temperature: 250°C.
  - Oven Program: Start at 60°C, hold for 2 minutes, then ramp to 280°C at 10°C/min.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Setup:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 400.
- Analysis: Inject 1  $\mu$ L of the sample. The resulting chromatogram will indicate the purity by the relative area of the main peak, while the mass spectrum will confirm the molecular weight (143.23 g/mol) and fragmentation pattern consistent with the structure.

### Experimental Protocol 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.6 mL of a deuterated solvent (e.g., CDCl<sub>3</sub>).

- $^1\text{H}$  NMR Acquisition: Acquire a proton NMR spectrum. The chemical shifts, splitting patterns, and integrations of the signals should be consistent with the protons in the **5-Methyl-3-heptanone oxime** structure. Key signals would include those for the ethyl, methyl, and butyl groups, as well as the hydroxyl proton of the oxime.
- $^{13}\text{C}$  NMR Acquisition: Acquire a carbon-13 NMR spectrum. The number of signals should correspond to the eight unique carbon atoms in the molecule. The chemical shift of the C=N carbon is a particularly diagnostic feature.

## Conclusion and Recommendations

For researchers and drug development professionals, sourcing **5-Methyl-3-heptanone oxime** requires careful supplier selection focused on providers that cater to the scientific community. Major distributors like Sigma-Aldrich are highly recommended for initial small-scale studies due to their robust documentation and quality control. For larger quantities or process development, manufacturers like King-Pharm or specialized suppliers identified through platforms like Echemi may be more suitable, though in-house validation becomes even more critical.[6][8] The compound's primary application in the fragrance industry means that material sold under the trade name Stemone® may have different purity standards than what is required for pharmaceutical or fine chemical synthesis.[3] Therefore, direct communication with suppliers to obtain batch-specific data is a non-negotiable step in the procurement process.

## References

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- leafy oxime stemone (Givaudan) - The Good Scents Company.

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